

5-Bromo-2-chlorobenzotrifluoride physical constants (melting point, boiling point, density)

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Compound of Interest

Compound Name: *5-Bromo-2-chlorobenzotrifluoride*

Cat. No.: *B1265436*

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An In-depth Technical Guide to the Physical Constants of 5-Bromo-2-chlorobenzotrifluoride

This guide provides a comprehensive overview of the key physical constants of **5-Bromo-2-chlorobenzotrifluoride**, a versatile chemical intermediate used in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.^[1] The data presented is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Physical Properties

5-Bromo-2-chlorobenzotrifluoride, with the CAS number 445-01-2, is a compound with the molecular formula $C_7H_3BrClF_3$.^{[1][2]} At room temperature, it exists as a clear, pale yellow to orange liquid.^{[1][3]} Its unique trifluoromethyl group enhances its reactivity and stability, making it a valuable building block in organic synthesis.^[1]

Data Summary of Physical Constants

The following table summarizes the key physical constants for **5-Bromo-2-chlorobenzotrifluoride** as reported in various chemical data sources.

Physical Constant	Value	Conditions
Melting Point	-21 °C to -20.5 °C	Not specified
Boiling Point	195 °C to 198 °C	740-760 Torr
	76 °C to 81 °C	11 mmHg
Density	1.745 to 1.75 g/mL	20-25 °C

A detailed breakdown of the reported values is as follows:

- Melting Point: Reported as -21 °C[1][3] and in the range of -21.9 to -20.5 °C.[2]
- Boiling Point: The boiling point is cited as 195 °C at standard pressure[1] and between 197-198 °C at 740 Torr.[2] Under reduced pressure, the boiling point is reported as 76-81 °C at 11 mmHg.[3][4]
- Density: The density is consistently reported as 1.745 g/mL at 25 °C[3] and 1.75 g/mL, with a specific gravity of 1.75 at 20 °C.[1]

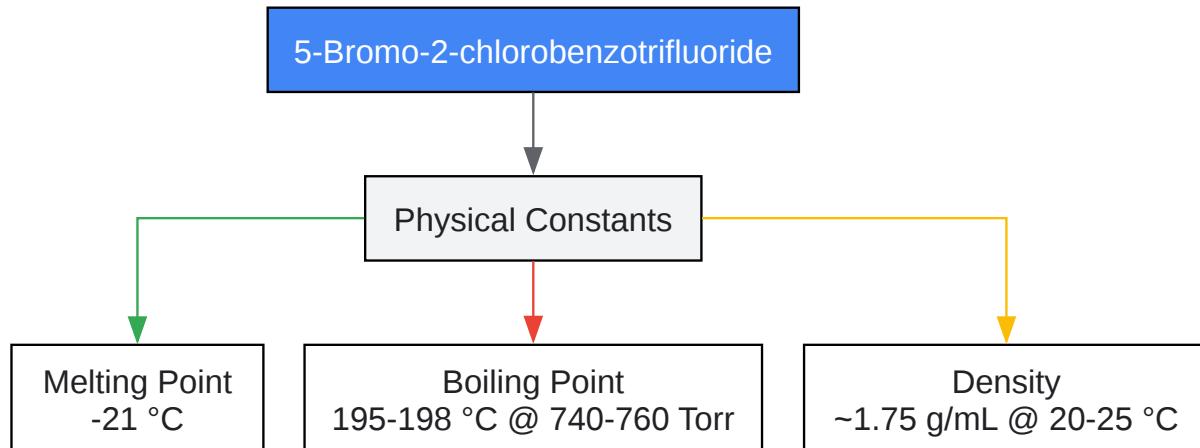
Experimental Protocols

The provided search results from chemical suppliers and databases list the physical properties of **5-Bromo-2-chlorobenzotrifluoride** but do not detail the specific experimental methodologies used for their determination. These values are typically sourced from scientific literature. For detailed experimental protocols, consulting primary research articles or comprehensive chemical reference works is recommended.

Logical Relationship of Physical Properties

The following diagram illustrates the hierarchical relationship of the physical properties discussed.

Physical Properties of 5-Bromo-2-chlorobenzotrifluoride

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Caption: Hierarchical view of the physical constants of the compound.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. 5-Bromo-2-chlorobenzotrifluoride CAS#: 445-01-2 [m.chemicalbook.com]
- 4. China 5-Bromo-2-chlorobenzotrifluoride CAS:445-01-2 Manufacturers - Free Sample - Alfa Chemical [alfachemch.com]
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